

# 2-methylquinoline-6-sulfonamide basic properties

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## Compound of Interest

Compound Name: 2-methylquinoline-6-sulfonamide

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## Abstract

This technical guide provides a comprehensive overview of the fundamental basic properties of **2-methylquinoline-6-sulfonamide**, a heterocyclic aromatic compound of interest to researchers, scientists, and professionals in the field of drug development. This document details the available information on its chemical structure, physical properties, and a theoretical protocol for its synthesis. The guide also explores the potential biological significance of quinoline-sulfonamide hybrids, providing context for the compound's relevance in medicinal chemistry.

## Chemical Identity and Structure

**2-Methylquinoline-6-sulfonamide** is a derivative of quinoline, a bicyclic heterocyclic aromatic compound. The structure features a methyl group at the 2-position of the quinoline ring and a sulfonamide group at the 6-position.

Table 1: Chemical Identity of **2-Methylquinoline-6-sulfonamide** and its Precursors

Property	2-Methylquinoline-6-sulfonamide	2-Methylquinoline-6-sulfonyl chloride	2-Methylquinoline-6-sulfonic acid
IUPAC Name	2-methylquinoline-6-sulfonamide	2-methylquinoline-6-sulfonyl chloride[1]	2-methylquinoline-6-sulfonic acid
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub> S	C <sub>10</sub> H <sub>8</sub> ClNO <sub>2</sub> S[1]	C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub> S[2]
Molecular Weight	222.26 g/mol	241.69 g/mol [1]	223.25 g/mol [2][3]
CAS Number	Not available	Not available	93805-05-1[2][3]
Canonical SMILES	<chem>Cc1cc2ccc(S(=O)(=O)N)cc2nc1</chem>	<chem>Cc1cc2ccc(S(=O)(=O)Cl)cc2nc1</chem>	<chem>Cc1cc2ccc(S(=O)(=O)O)cc2nc1</chem>
InChI Key	Not available	INCCUGMUEJWWJS-UHFFFAOYSA-N[1]	WTVFVAWTGKJRPC-UHFFFAOYSA-N[3]

## Physicochemical Properties

Quantitative data on the specific physical properties of **2-methylquinoline-6-sulfonamide** are not readily available in the current literature. However, based on the properties of its precursor, 2-methylquinoline-6-sulfonic acid, some general characteristics can be inferred. The presence of the sulfonamide group is expected to influence its solubility and basicity.

Table 2: Physicochemical Properties of 2-Methylquinoline-6-sulfonic acid

Property	Value
Physical Form	Solid
Density	1.432 g/cm <sup>3</sup> [2]
XLogP3-AA	1.3[2]
Hydrogen Bond Donor Count	1[2]
Hydrogen Bond Acceptor Count	4[2]
Rotatable Bond Count	1[2]

The pKa of the sulfonamide group in aromatic sulfonamides can vary, but for context, the pKa of a related sulfonamide group has been reported to be around 8.5[4]. The basicity of the quinoline nitrogen will also contribute to the overall acid-base properties of the molecule.

## Synthesis and Experimental Protocols

A detailed experimental protocol for the synthesis of **2-methylquinoline-6-sulfonamide** is not explicitly available. However, a general two-step synthetic pathway can be proposed based on standard organic chemistry principles, starting from 2-methylquinoline.

### Step 1: Sulfonation of 2-Methylquinoline to 2-Methylquinoline-6-sulfonyl chloride

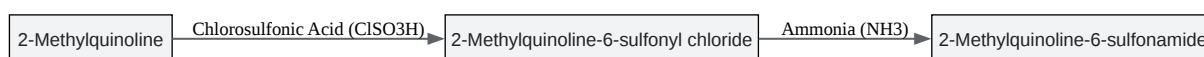
The first step involves the sulfonation of 2-methylquinoline. This is typically achieved by reacting 2-methylquinoline with a strong sulfonating agent like chlorosulfonic acid ( $\text{ClSO}_3\text{H}$ ) or sulfur trioxide ( $\text{SO}_3$ ).<sup>[1]</sup> The reaction with chlorosulfonic acid directly yields the sulfonyl chloride.

- Experimental Protocol (Theoretical):
  - In a fume hood, cool a flask containing 2-methylquinoline in an appropriate solvent (e.g., dichloromethane) in an ice bath.
  - Slowly add chlorosulfonic acid dropwise with constant stirring, maintaining the temperature below 5 °C.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
  - Carefully pour the reaction mixture onto crushed ice to quench the reaction and precipitate the product.
  - Filter the solid product, wash with cold water, and dry under vacuum to obtain 2-methylquinoline-6-sulfonyl chloride.

### Step 2: Amination of 2-Methylquinoline-6-sulfonyl chloride to **2-Methylquinoline-6-sulfonamide**

The second step is the reaction of the synthesized 2-methylquinoline-6-sulfonyl chloride with ammonia or an ammonia source to form the sulfonamide.

- Experimental Protocol (Theoretical):
  - Dissolve 2-methylquinoline-6-sulfonyl chloride in a suitable solvent (e.g., tetrahydrofuran).
  - Bubble ammonia gas through the solution or add a concentrated aqueous solution of ammonium hydroxide.
  - Stir the reaction mixture at room temperature for several hours.
  - Remove the solvent under reduced pressure.
  - Purify the crude product by recrystallization from an appropriate solvent to yield **2-methylquinoline-6-sulfonamide**.



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Proposed synthesis of **2-methylquinoline-6-sulfonamide**.

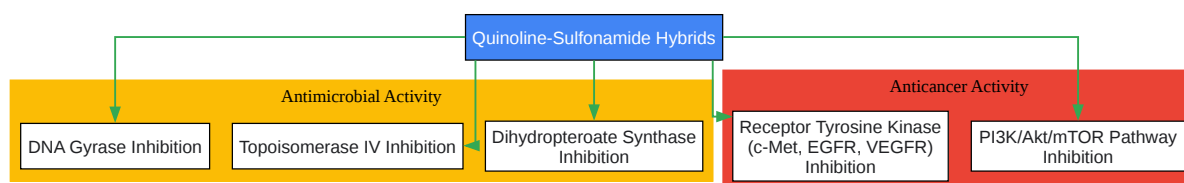
## Potential Biological Activity and Signaling Pathways

While specific biological data for **2-methylquinoline-6-sulfonamide** is limited, the broader class of quinoline-sulfonamide hybrids has been the subject of significant research, demonstrating a wide range of pharmacological activities.<sup>[5][6]</sup> These compounds are recognized for their potential as antimicrobial and anticancer agents.<sup>[1][7]</sup>

**Antimicrobial Activity:** Quinoline derivatives are known to inhibit bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, making them effective antibacterial agents.<sup>[5]</sup> Sulfonamides, on the other hand, typically act by inhibiting dihydropteroate synthase, an enzyme involved in folate synthesis in bacteria.<sup>[5]</sup> The combination of these two pharmacophores in a single molecule could lead to a synergistic or dual-mode of action, potentially overcoming drug resistance.

**Anticancer Activity:** Certain quinoline derivatives have shown promise as anticancer agents by interfering with various cellular pathways crucial for cancer cell proliferation and survival.<sup>[1][7]</sup>

Some quinoline-based molecules have been investigated as inhibitors of receptor tyrosine kinases like c-Met, EGFR, and VEGFR, which are often dysregulated in cancer.[8] The PI3K/Akt/mTOR signaling pathway is another target for some quinoline derivatives.[8]



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Potential mechanisms of action for quinoline-sulfonamides.

## Conclusion

**2-Methylquinoline-6-sulfonamide** is a compound with potential for further investigation in medicinal chemistry. While specific experimental data on its basic properties and biological activities are currently lacking, its structural relationship to known bioactive quinoline-sulfonamide hybrids suggests it may possess interesting pharmacological properties. The synthetic route proposed in this guide provides a theoretical framework for its preparation, enabling further research into its physicochemical and biological characteristics. Future studies are warranted to fully elucidate the properties and potential applications of this compound.

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